

Application Notes and Protocols: Assessing Cardiac Function with SCH00013 Using Echocardiography

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Compound of Interest

Compound Name:	SCH00013
CAS No.:	217963-18-3
Cat. No.:	B1139404

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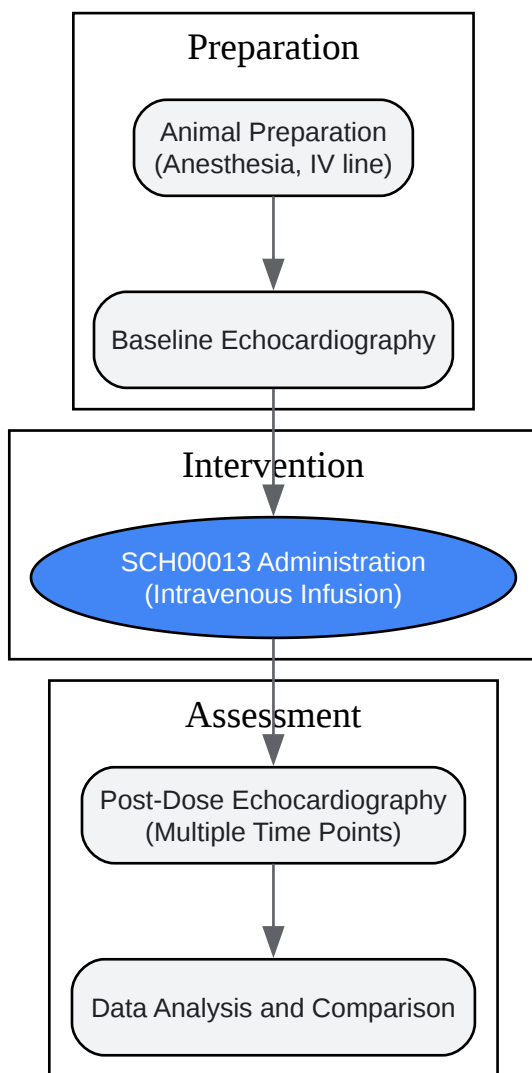
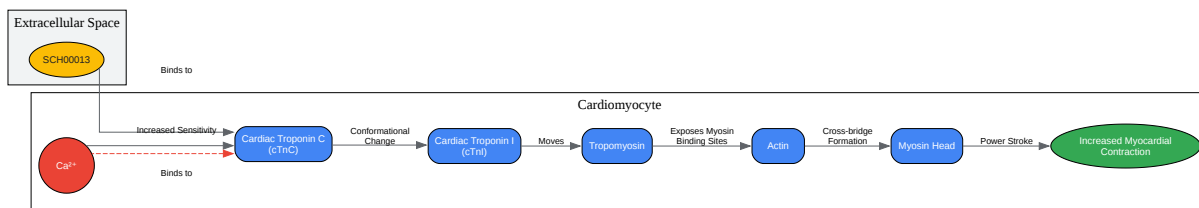
Introduction

SCH00013 is a novel cardiotonic agent identified as a Ca²⁺ sensitizer. It enhances cardiac contractility by increasing the sensitivity of the myofilaments to calcium, leading to a positive inotropic effect without a significant increase in heart rate (chronotropic effect).[1] This pharmacological profile makes **SCH00013** a promising candidate for the treatment of congestive heart failure.[1] Echocardiography is a non-invasive imaging modality that is essential for assessing the in vivo effects of **SCH00013** on cardiac function. These application notes provide a detailed protocol for utilizing echocardiography to evaluate the cardiac effects of **SCH00013** in a preclinical canine model.

Mechanism of Action: Ca²⁺ Sensitization

SCH00013 exerts its primary effect by binding to cardiac troponin C (cTnC), a key protein in the regulation of muscle contraction. This binding enhances the affinity of cTnC for Ca²⁺, leading

to a more sustained interaction between actin and myosin filaments at a given intracellular calcium concentration. The result is an increase in the force of myocardial contraction. At higher concentrations, a moderate contribution from a cAMP-dependent mechanism may also be observed.



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References

- [1. Investigation on SCH00013, a novel cardiotoxic agent with Ca⁺⁺ sensitizing action. 2nd communication: in vivo cardiovascular effects and bioavailability in dogs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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